

Application Notes: α -Benzoin Oxime Method for Nickel Determination in Water Samples

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *alpha-Benzoin oxime*

CAS No.: 5928-63-2

Cat. No.: B7769832

[Get Quote](#)

Introduction

Nickel is a metal that can be found in water sources due to natural processes and industrial activities. Monitoring nickel concentrations in water is crucial for environmental protection and public health. The α -benzoin oxime method offers a selective and sensitive spectrophotometric approach for the determination of nickel (II) ions in various water samples. This method is based on the formation of a stable, colored complex between nickel (II) and α -benzoin oxime in an alkaline ammoniacal solution. The presence of a non-ionic surfactant, such as Triton-X-100, enhances the color development and stability of the complex in the aqueous medium.^{[1][2]}

Principle

In an ammoniacal solution at a pH of approximately 9, nickel (II) ions react with α -benzoin oxime to form an orange-colored complex.^{[1][2]} The stoichiometry of this complex is 1:2 (Ni: α -benzoin oxime). The intensity of the color produced is directly proportional to the concentration of nickel in the sample and is measured spectrophotometrically at a wavelength of maximum absorbance (λ_{max}) of 422 nm.^{[1][2]} The use of Triton-X-100 as a surfactant helps to keep the complex in solution, preventing precipitation and enhancing the sensitivity of the method.^{[1][2]}

Applicability

This method is suitable for the determination of nickel in various water samples, including drinking water, groundwater, and industrial wastewater, after appropriate sample preparation. The method is characterized by its simplicity, cost-effectiveness, and good selectivity.

Quantitative Data Summary

The following tables summarize the key analytical parameters of the α -benzoin oxime method for nickel determination based on available literature.

Table 1: Analytical Parameters

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	422 nm	[1][2]
pH	9	[1][2]
Stoichiometry (Ni: α -benzoin oxime)	1:2	
Linearity Range	10.564 - 93.908 $\mu\text{g/mL}$	
Molar Absorptivity	$1.37 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (with NHA)	
Sandell's Sensitivity	0.008 $\mu\text{g/cm}^2$	

Table 2: Tolerance Limits of Interfering Ions

The α -benzoin oxime method exhibits good selectivity for nickel at a high pH.[1] The tolerance limit is defined as the concentration of an interfering ion that causes an error of not more than $\pm 3\%$ in the determination of nickel.

Interfering Ion	Tolerance Ratio (Interfering Ion : Ni ²⁺)
Copper (Cu ²⁺)	High tolerance at pH 9[1]
Cobalt (Co ²⁺)	High tolerance at pH 9[1]
Chromium (Cr ³⁺)	High tolerance at pH 9[1]
Palladium (Pd ²⁺)	Forms a complex[3]
Platinum (Pt ²⁺)	Forms a complex[3]

Experimental Protocols

1. Preparation of Reagents

- Standard Nickel (II) Solution (1000 µg/mL): Dissolve 4.785 g of nickel (II) sulfate hexahydrate (NiSO₄·6H₂O) in distilled water, add a few drops of concentrated sulfuric acid, and dilute to 1000 mL in a volumetric flask.
- Working Nickel (II) Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock solution.
- α-Benzoin Oxime Solution (0.5% w/v): Dissolve 0.5 g of α-benzoin oxime in 100 mL of ethanol.
- Ammonia Solution (1:1): Mix equal volumes of concentrated ammonia solution and distilled water.
- Triton-X-100 Solution (5% v/v): Dissolve 5 mL of Triton-X-100 in 95 mL of distilled water.
- Buffer Solution (pH 9): Prepare a suitable buffer solution, such as an ammonium chloride-ammonia buffer, to maintain the pH at 9.

2. Instrument Setup

- Spectrophotometer: A UV-Visible spectrophotometer capable of measuring absorbance at 422 nm.

- Cuvettes: 1 cm path length quartz or glass cuvettes.

3. Calibration Curve

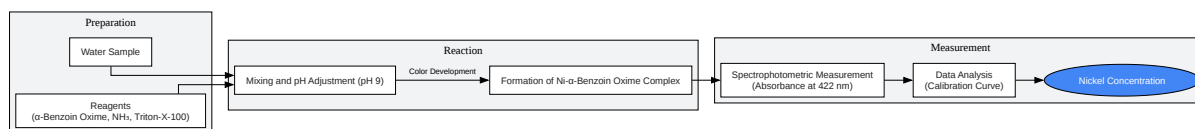
- Into a series of 25 mL volumetric flasks, add 0, 1.0, 2.0, 3.0, 4.0, and 5.0 mL of a 10 µg/mL working nickel standard solution.
- To each flask, add 2 mL of 1:1 ammonia solution.
- Add 2 mL of the 0.5% α-benzoin oxime solution to each flask.
- Add 1 mL of the 5% Triton-X-100 solution to each flask.
- Dilute to the mark with distilled water and mix well.
- Allow the color to develop for 15 minutes.
- Measure the absorbance of each solution at 422 nm against a reagent blank (the solution containing 0 mL of the nickel standard).
- Plot a graph of absorbance versus nickel concentration (in µg/mL).

4. Sample Analysis

- Take a known volume of the water sample. If necessary, filter the sample to remove any suspended particles.
- If the nickel concentration is expected to be high, dilute the sample appropriately with distilled water.
- Transfer a suitable aliquot (e.g., 10 mL) of the prepared sample into a 25 mL volumetric flask.
- Follow steps 2-7 as described in the calibration curve procedure.
- Determine the concentration of nickel in the sample from the calibration curve.

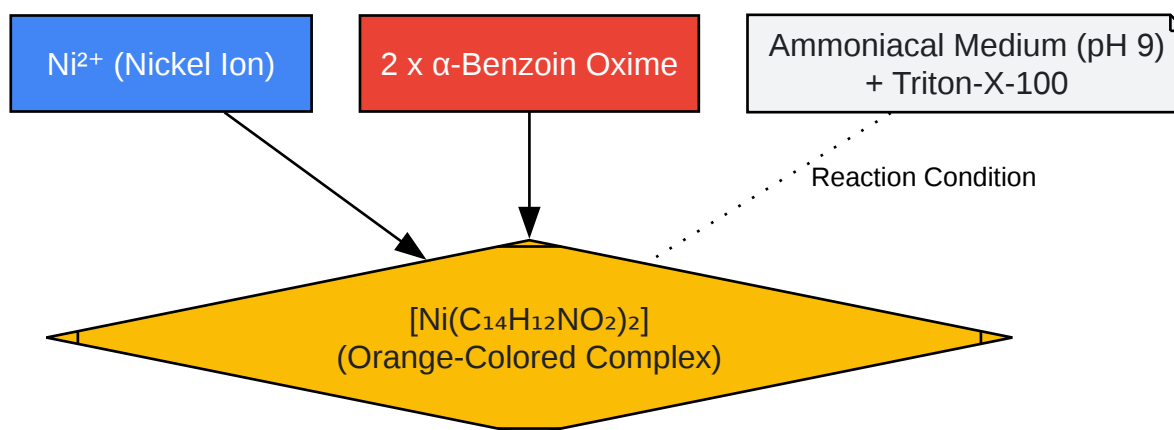
- Calculate the nickel concentration in the original water sample, taking into account any dilutions.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for nickel determination.



[Click to download full resolution via product page](#)

Caption: Reaction of Nickel with α -Benzoin Oxime.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. isca.me \[isca.me\]](#)
- [2. Research Journal of Chemical Sciences : \$\alpha\$ -Benzoin Oxime as the complexing agent for the estimation of small amount of Nickel \(II\) without extraction - ISCA \[isca.me\]](#)
- [3. scite.ai \[scite.ai\]](#)
- To cite this document: BenchChem. [Application Notes: α -Benzoin Oxime Method for Nickel Determination in Water Samples]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7769832/docs#application-notes-benzoin-oxime-method-for-nickel-determination-in-water-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check